

Metam Sodium Drip Irrigation Techniques for Vegetable Crops: Application Notes and Protocols

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Compound of Interest

Compound Name: Metam

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Introduction

Metam sodium is a broad-spectrum soil fumigant used to control a wide range of soil-borne pests, including nematodes, fungi, insects, and weed seeds in vegetable production.[1][2] Its active ingredient is methyl isothiocyanate (MITC), which is formed upon contact with moist soil. [3] Drip irrigation has emerged as an effective method for applying **metam** sodium, offering precise delivery to the crop's root zone, reduced water usage compared to sprinkler or flood irrigation, and potentially enhanced safety.[1][4][5] This document provides detailed application notes and protocols for the use of **metam** sodium via drip irrigation in a research and development context for vegetable crops.

Data Summary: Application Rates and Efficacy

The following tables summarize quantitative data from various studies on the application of **metam** sodium via drip irrigation in vegetable crops.

Table 1: **Metam** Sodium Drip Irrigation Application Rates for Vegetable Crops

Crop	Target Pest(s)	Application Rate (L/ha)	Water Volume (cm)	Soil Type	Reference
Tomato	Meloidogyne incognita, M. javanica, Pythium ultimum, Fusarium sp.	63 - 702	2.5 - 14.2	Sandy Loam, Sandy Clay Loam	[3] [6]
Tomato	Fusarium Crown and Root Rot	701 - 935	Not Specified	Not Specified	[7]
Carrot	Meloidogyne incognita, M. javanica, Pythium ultimum, Fusarium sp.	63 - 702	2.5 - 14.2	Sandy Loam, Sandy Clay Loam	[3] [6]
Potato	Sclerotium rolfsii	532	Not Specified	Not Specified	[4]

Table 2: Efficacy of **Metam** Sodium Drip Irrigation on Soil-Borne Pathogens and Crop Yield

Crop	Target Pest	Application Rate (L/ha)	Efficacy	Yield Increase	Reference
Tomato	Root-knot nematodes (Meloidogyne spp.)	187 - 702	Significant reduction in soil nematodes and root galling	Significant increase in most cases	[3] [6]
Tomato	Pythium ultimum, Fusarium sp.	187 - 702	Reduced sporangia and propagules per gram of dry soil	Not explicitly stated for fungal reduction	[3] [6]
Carrot	Root-knot nematodes (Meloidogyne spp.)	125 - 281	Significant reduction in soil nematodes and root galling	Significant increase in marketable yield (64.2-70.2 t/ha vs 46.9 t/ha in control)	[3]
Potato	Stem Rot (Sclerotium rolfii)	532	Killed all test sclerotia at 15, 30, and 46 cm depths when applied via drip lines at 7 cm depth	Not Specified	[4]
Tomato	Fusarium Crown and Root Rot	701 - 935	Failed to reduce the disease	-	[7]

Experimental Protocols

Pre-Application Protocol

Objective: To prepare the experimental plot for safe and effective **metam** sodium application.

Materials:

- Tractor with implements for plowing and disking
- Soil moisture meter
- Soil thermometer
- Personal Protective Equipment (PPE) as per product label (respirator, gloves, coveralls)[8]

Methodology:

- Site Preparation: At least 3 weeks before fumigation, deep plow the experimental plot to loosen the soil and incorporate any plant residues.[9] Follow this with disking to create a fine tilth.[9]
- Soil Moisture: Ensure the soil moisture is at 50% to 80% of field capacity.[3] This is crucial for the conversion of **metam** sodium to its active form, MITC. The "feel and appearance method" can be used for estimation.[8]
- Soil Temperature: Measure the soil temperature at a depth of 15 cm. The ideal temperature range is generally between 4°C and 32°C.
- Drip Tape Installation: Install drip irrigation lines at the desired depth. For bedded crops, one or two drip lines per bed are common.[3][7] The depth of the drip tape can influence the distribution of the fumigant.[4]
- System Check: Pressurize the drip irrigation system to check for leaks and ensure uniform water distribution.

Application Protocol

Objective: To apply **metam** sodium safely and effectively through the drip irrigation system.

Materials:

- **Metam** sodium formulation (e.g., 32.7% a.i.)[\[3\]](#)[\[6\]](#)
- Chemical injection pump (e.g., diaphragm or piston pump)
- Flow meter
- Calibration equipment
- Personal Protective Equipment (PPE)[\[8\]](#)

Methodology:

- **Calibration:** Calibrate the injection pump to deliver the precise amount of **metam** sodium required for the target application rate.
- **Initiate Irrigation:** Start the drip irrigation system with water only to wet the soil profile.
- **Metam Sodium Injection:** Once the system is fully pressurized and water is flowing uniformly, begin injecting the **metam** sodium solution into the irrigation water.[\[3\]](#) The injection should be continuous throughout the application period.[\[3\]](#)
- **Application Duration and Water Volume:** The duration of the application and the total volume of water will depend on the target rate and soil type.[\[1\]](#) The goal is to evenly distribute the fumigant within the desired soil volume.
- **Flush Lines:** After the required amount of **metam** sodium has been injected, continue to run the irrigation system with fresh water to flush the lines completely. This ensures all the fumigant is pushed into the soil and none remains in the irrigation system.
- **Bed Compaction:** For some application methods, immediately following the application with a bed shaper or solid press rollers can help to compact the soil and seal the fumigant.[\[10\]](#)

Post-Application Protocol

Objective: To ensure fumigant efficacy and safe re-entry and planting.

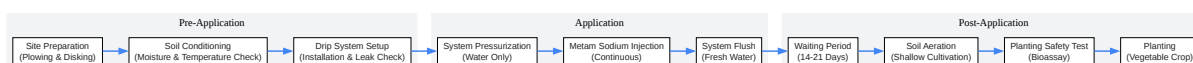
Materials:

- Soil sampling equipment
- Glass jars with screw-on lids
- Lettuce or radish seeds for a bioassay[9]
- Cultivation equipment for shallow tillage

Methodology:

- **Waiting Period:** Observe the required waiting period as specified by the product label, typically 14 to 21 days, before planting.[9]
- **Aeration:** After the waiting period, aerate the soil to allow any residual fumigant to escape.[9] This can be done through shallow cultivation (no deeper than 5 cm).[8] In cold and wet conditions, more frequent shallow cultivation may be necessary.[8]
- **Bioassay for Planting Safety:** To confirm the soil is safe for planting, conduct a simple bioassay.[9]
 - Collect soil samples from the treated area.[8][9]
 - Place the soil in a glass jar and moisten if necessary.
 - Place lettuce or radish seeds on the soil surface and seal the jar.[9]
 - If the seeds germinate normally, the soil is safe for planting.

Mandatory Visualizations



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Caption: Experimental workflow for **Metam** sodium drip irrigation.

Safety Precautions

- Personal Protective Equipment (PPE): Always wear the appropriate PPE as specified on the product label, which may include chemical-resistant gloves, coveralls, and respiratory protection.[8]
- Restricted Use: **Metam** sodium is a "restricted use" pesticide, and its application requires a certified applicator.[9]
- Fumigant Management Plan (FMP): A written FMP is required, outlining the application details and emergency procedures.[9]
- Buffer Zones: Establish and maintain buffer zones around the treated area to protect bystanders.[8]
- Re-entry Interval: Adhere to the specified re-entry restricted period, which is typically 5 days. [9]
- Spill Management: Have a plan and materials ready to manage any spills or leaks during the application process.[10] Handlers should wash hands thoroughly after use and remove contaminated clothing immediately.[8]

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